

A Comparative Analysis of Chirhostim® (Synthetic Human Secretin) in Clinical Trials

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Chirhostim

Cat. No.: B12045949

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This guide provides a statistical analysis and comparison of **Chirhostim®** (synthetic human secretin) with alternative diagnostic agents based on available clinical trial data. The information is intended to offer an objective overview of its performance and utility in diagnosing pancreatic exocrine dysfunction and gastrinoma.

I. Diagnosis of Gastrinoma (Zollinger-Ellison Syndrome)

Chirhostim® is utilized as a provocative agent in the diagnosis of gastrinoma. It stimulates gastrin release from gastrinoma cells, a response not typically seen in healthy individuals. A key clinical trial compared the efficacy of synthetic human secretin (**Chirhostim®**), synthetic porcine secretin, and biologically-derived porcine secretin.

Data Presentation

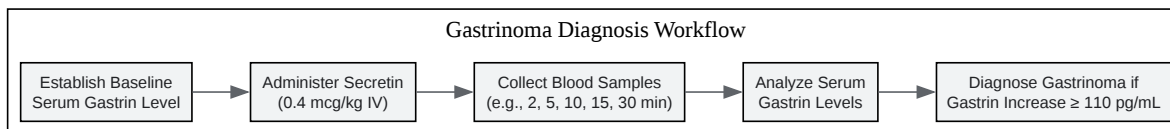
Parameter	Chirhostim® (Synthetic Human Secretin)	Synthetic Porcine Secretin	Biologically-Derived Porcine Secretin
Dosage	0.4 mcg/kg	0.4 mcg/kg	0.4 mcg/kg
Positive Test Threshold	Increase in serum gastrin \geq 110 pg/mL from baseline	Increase in serum gastrin \geq 110 pg/mL from baseline	Increase in serum gastrin \geq 110 pg/mL from baseline
Efficacy in Gastrinoma Patients (n=6)	All 6 patients had a positive test result (>110 pg/mL increase)	All 6 patients had a positive test result (>110 pg/mL increase)	All 6 patients had a positive test result (>110 pg/mL increase)
Efficacy in Healthy Subjects (n=12)	All 12 subjects had negative test results	Not explicitly stated in the provided results	Not explicitly stated in the provided results
Time to Peak Gastrin Concentration	Within 15 minutes (77% by 5 min, 94% by 10 min)	Within 15 minutes (77% by 5 min, 94% by 10 min)	Within 15 minutes (77% by 5 min, 94% by 10 min)

Experimental Protocols

The comparative study was a three-way crossover design involving 6 patients with tissue-confirmed gastrinoma. Each patient received 0.4 mcg/kg of synthetic human secretin (**Chirhostim®**), synthetic porcine secretin, and biologically derived porcine secretin on separate occasions. Serum gastrin levels were measured at baseline and at various time points post-injection to determine the peak increase.

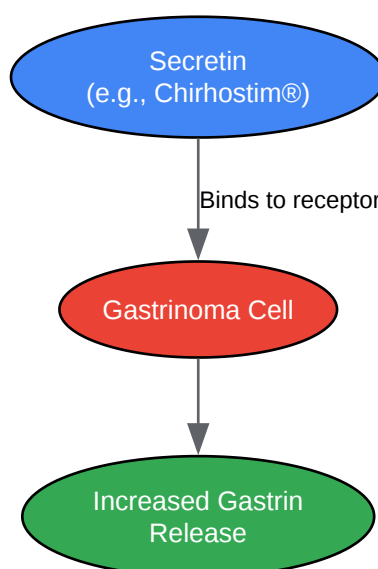
A separate study involving 12 healthy subjects was conducted to establish the negative response to **Chirhostim®** stimulation.

Mandatory Visualization



[Click to download full resolution via product page](#)

Gastrinoma diagnostic workflow using secretin stimulation.



[Click to download full resolution via product page](#)

Simplified signaling pathway of secretin on gastrinoma cells.

II. Diagnosis of Pancreatic Exocrine Dysfunction

Chirhostim® is used to stimulate pancreatic secretions to aid in the diagnosis of exocrine pancreatic dysfunction. A common, non-invasive alternative for assessing pancreatic function is the fecal elastase-1 test. While not a direct drug-to-drug comparison, the following table contrasts the diagnostic performance of the secretin stimulation test (using an agent like **Chirhostim®**) with the fecal elastase-1 test.

Data Presentation

Parameter	Secretin Stimulation Test (with Chirhostim®)	Fecal Elastase-1 Test
Methodology	Intravenous administration of secretin followed by collection and analysis of duodenal fluid for bicarbonate concentration.	Enzyme-linked immunosorbent assay (ELISA) on a stool sample.
Normal Value	Peak bicarbonate concentration ≥ 80 mEq/L	Elastase-1 concentration > 200 $\mu\text{g/g}$ of stool
Sensitivity for Pancreatic Insufficiency	Considered a highly sensitive "gold standard"	Pooled sensitivity of 0.77 (95% CI, 0.58-0.89) compared to the secretin stimulation test. [1] [2]
Specificity for Pancreatic Insufficiency	Considered a highly specific "gold standard"	Pooled specificity of 0.88 (95% CI, 0.78-0.93) compared to the secretin stimulation test. [1] [2]

Experimental Protocols

Secretin Stimulation Test:

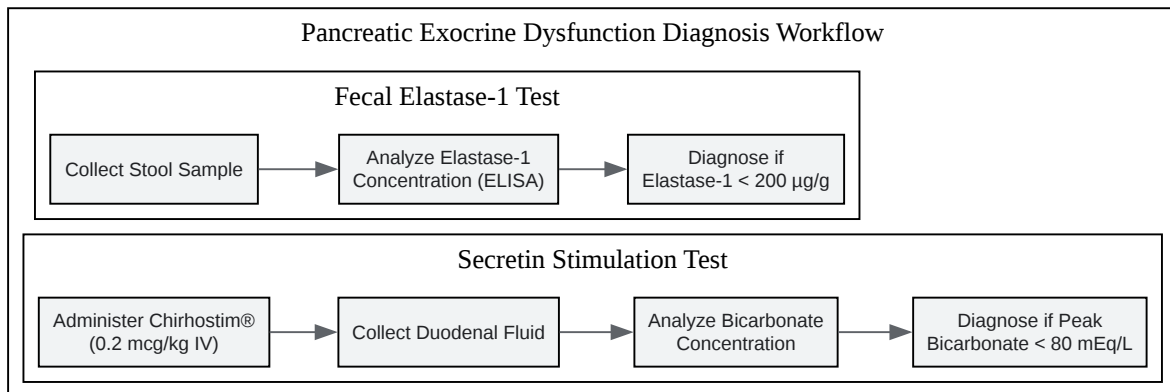
- A tube is inserted through the patient's nose, through the stomach, and into the duodenum.
- A baseline sample of duodenal fluid is collected.
- **Chirhostim®** is administered intravenously at a dose of 0.2 mcg/kg.
- Duodenal fluid is collected over a period of 60-90 minutes.
- The collected fluid is analyzed for bicarbonate concentration and volume. A peak bicarbonate concentration of less than 80 mEq/L is indicative of pancreatic exocrine insufficiency.

Fecal Elastase-1 Test:

- A single stool sample is collected from the patient.
- The concentration of pancreatic elastase-1 is measured using an ELISA kit.

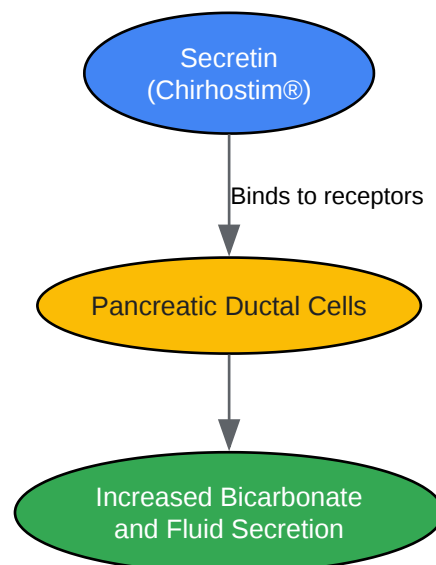
- A concentration below 200 µg/g of stool is considered indicative of pancreatic exocrine insufficiency.

Mandatory Visualization



[Click to download full resolution via product page](#)

Comparison of diagnostic workflows for pancreatic exocrine dysfunction.



[Click to download full resolution via product page](#)

Mechanism of action of secretin on pancreatic ductal cells.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. doc.uhealthplan.utah.edu [doc.uhealthplan.utah.edu]
- 2. Diagnostic Performance of Measurement of Fecal Elastase-1 in Detection of Exocrine Pancreatic Insufficiency – Systematic Review and Meta-analysis - PMC [pmc.ncbi.nlm.nih.gov]
- To cite this document: BenchChem. [A Comparative Analysis of Chirhostim® (Synthetic Human Secretin) in Clinical Trials]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b12045949#statistical-analysis-of-chirhostim-clinical-trial-data]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com